

Known Compounds with the Formula C₁₁H₁₄O₃

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Compound Focus: Isobutyl salicylate

CAS No.: 87-19-4

Cat. No.: S597151

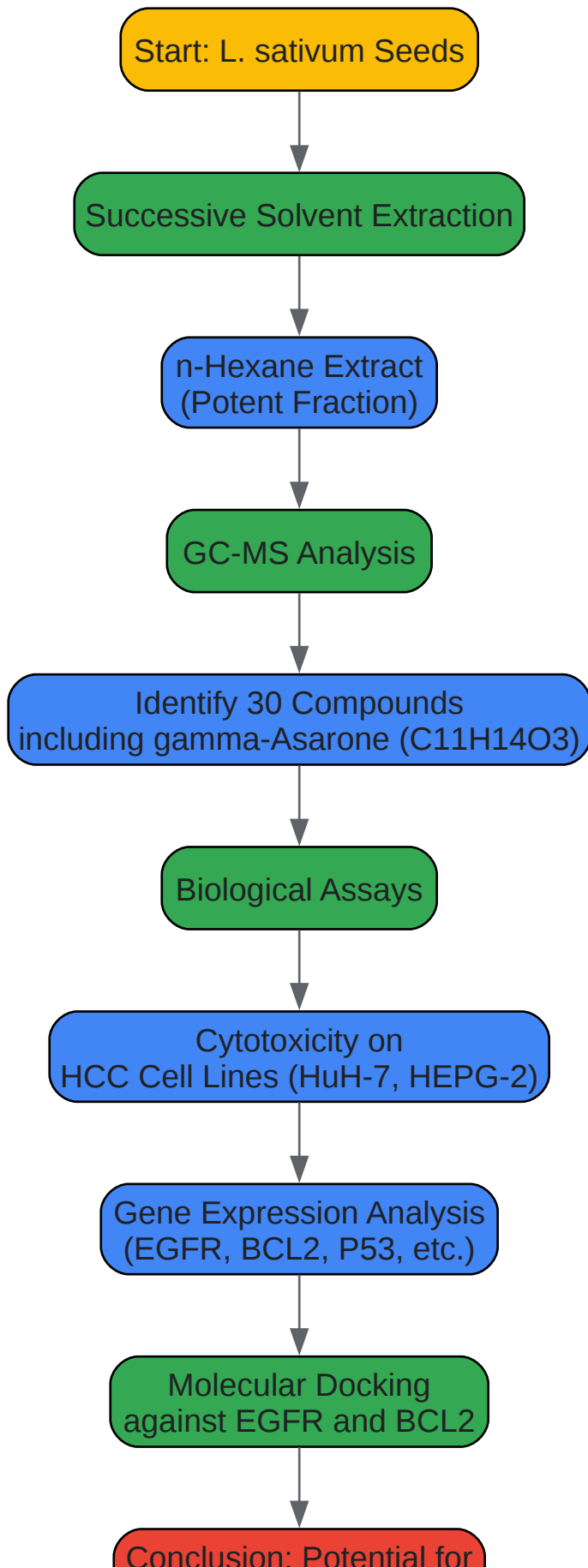
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The molecular formula C₁₁H₁₄O₃ (molar mass: 194.22 g/mol) corresponds to several specific chemical compounds [1]. The table below lists identified compounds relevant to biomedical research:

Compound Name	Context / Source	Relevance / Activity
gamma-Asarone (γ-Asarone)	Identified in the <i>n</i> -hexane extract of <i>Lepidium sativum</i> (garden cress) seeds [2].	Studied for potential anticancer properties; research investigated its effects on hepatocellular carcinoma (HCC) cell lines [2].
3-Methoxy-2-propoxybenzaldehyde	A unique chemical available for research from chemical suppliers [3].	Specific biological activity not detailed in search results; provided for comprehensive coverage.

Basic Research Context for gamma-Asarone

The primary research context for a C₁₁H₁₄O₃ compound comes from a study on *Lepidium sativum* (garden cress). Here is an overview of the research workflow and findings:



HCC Management

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*Experimental workflow for identifying and evaluating C₁₁H₁₄O₃ (gamma-Asarone) from *Lepidium sativum* [2].*

Key Findings and Methodologies

- **Extraction and Identification:** The *n*-hexane extract of *L. sativum* seeds showed the most potent cytotoxic activity against hepatocellular carcinoma (HCC) cell lines (Huh-7 and HepG-2). GC-MS analysis of this extract identified **gamma-Asarone**, which constituted **0.68%** of the total identified mass [2].
- **Mechanism of Action Investigation:** The study proposed that the anticancer effect involves the downregulation of genes like **EGFR** and **BCL2**, and the upregulation of **P53** and **BAX**. Molecular docking analysis suggested that gamma-Asarone and other major metabolites in the extract could interact with molecular targets like EGFR and BCL2, potentially inhibiting their activity [2].

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References

1. - Wikipedia C₁₁H₁₄O₃ [en.wikipedia.org]
2. *Lepidium sativum* Secondary Metabolites (Essential Oils) [pmc.ncbi.nlm.nih.gov]
3. 3-Methoxy-2-propoxybenzaldehyde AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]

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